

Methyl 4-(cyanoacetyl)benzoate: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: **Methyl 4-(cyanoacetyl)benzoate**

Cat. No.: **B1331329**

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An In-depth Overview of the Synthesis, Properties, and Therapeutic Potential of a Versatile Benzoate Derivative

Methyl 4-(cyanoacetyl)benzoate is a chemical compound that holds significant interest for researchers and scientists in the field of drug discovery and development. Its unique structure, incorporating a cyanoacetyl group, positions it as a valuable building block in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, a detailed synthesis protocol, and its potential as a modulator of key biological pathways relevant to therapeutic intervention.

Chemical Identity and Physicochemical Properties

The nomenclature and key physicochemical properties of **Methyl 4-(cyanoacetyl)benzoate** are summarized below, providing a foundational understanding of this molecule. The official IUPAC name for this compound is methyl 4-(2-cyanoacetyl)benzoate.^[1]

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	methyl 4-(2-cyanoacetyl)benzoate	[1]
Synonyms	Methyl 4-cyanoacetylbenzoate, 3-Oxo-3-[4-(methoxycarbonyl)phenyl]prop anenitrile	
CAS Number	69316-08-1	
Molecular Formula	C ₁₁ H ₉ NO ₃	[2]
Molecular Weight	203.19 g/mol	[2]
Appearance	Beige flaky crystals	[2]
Melting Point	171-173 °C	[2]
Purity	Typically ≥98%	

Synthesis of Methyl 4-(cyanoacetyl)benzoate

The synthesis of **Methyl 4-(cyanoacetyl)benzoate** can be achieved through the reaction of methyl 4-chlorocarbonylbenzoate with cyanoacetic acid. A general and effective experimental protocol is detailed below.

Experimental Protocol

Materials:

- Cyanoacetic acid
- Magnesium sulfate (MgSO₄)
- 2,2'-bipyridine
- Tetrahydrofuran (THF)
- n-butyllithium (n-BuLi) in hexane

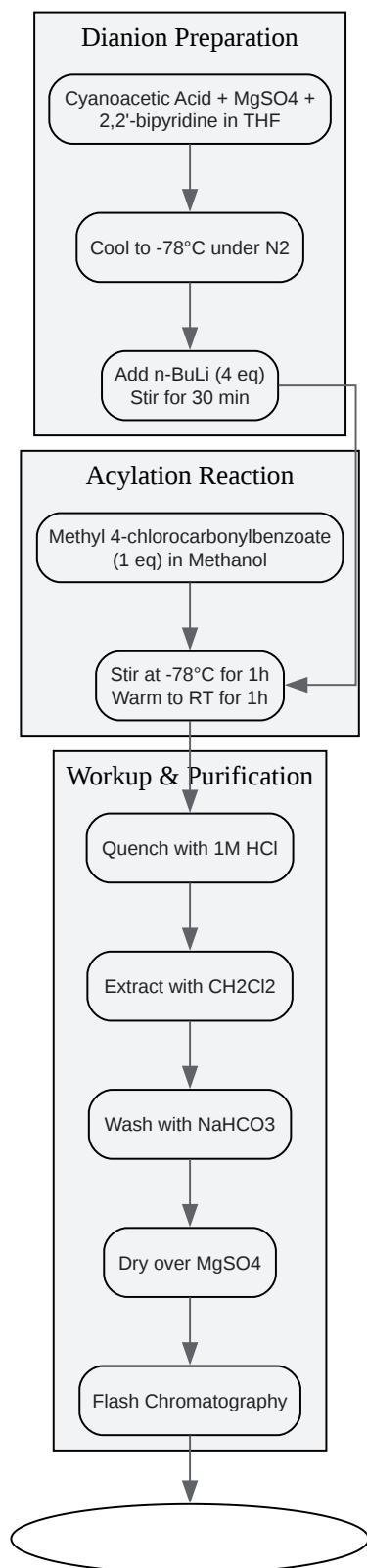
- Methyl 4-chlorocarbonylbenzoate
- Methanol
- 1 M Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)

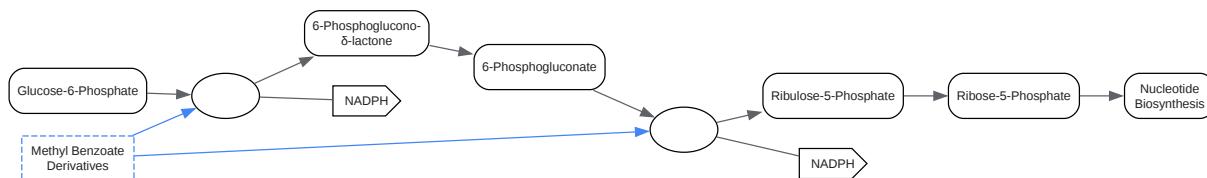
Procedure:

- Preparation of the Dianion of Cyanoacetic Acid: In a 500-mL three-necked flask equipped with two dropping funnels and a mechanical stirrer, dissolve cyanoacetic acid (2 equivalents), a catalytic amount of MgSO_4 , and 2,2'-bipyridine in THF.
- Cooling and Inert Atmosphere: Flush the system with nitrogen and cool the reaction mixture to -78 °C using a dry ice/acetone bath.
- Addition of n-Butyllithium: Slowly add n-butyllithium solution (4 equivalents) via a dropping funnel with constant stirring. The appearance of a slight purple color indicates the formation of the dianion. Continue stirring for an additional 30 minutes.
- Acylation: Add a solution of methyl 4-chlorocarbonylbenzoate (1 equivalent) in methanol dropwise. The cloudy solution will turn yellow.
- Reaction Progression: Stir the reaction mixture at -78 °C for 1 hour.
- Warming to Room Temperature: Remove the cooling bath and allow the reaction to slowly warm to room temperature, then continue stirring for 1 hour.
- Quenching: Quench the reaction by the dropwise addition of 1 M HCl solution until the solution becomes clear yellow.
- Extraction: Add water and dichloromethane to the flask and transfer the mixture to a separatory funnel. Extract the aqueous layer three times with dichloromethane.

- **Washing and Drying:** Combine the organic layers and wash twice with a saturated sodium bicarbonate solution. Dry the organic layer over magnesium sulfate.
- **Purification:** Filter the solution and concentrate it using a rotary evaporator. Purify the crude product by flash chromatography (hexane:ethyl acetate = 6:1) to yield the final product.[\[2\]](#)

Synthesis Workflow



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References

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